

Proper Disposal Procedures for K-Ras G12C-IN-3

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Compound of Interest

Compound Name: K-Ras G12C-IN-3

Cat. No.: B560167

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The following guide provides essential safety and logistical information for the proper handling and disposal of the irreversible small molecule inhibitor, **K-Ras G12C-IN-3**. This document is intended for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Disclaimer: This guide is for informational purposes. Always consult your institution's Environmental Health and Safety (EHS) department and local regulations for specific disposal requirements. The Safety Data Sheet (SDS) for the specific product you are using should be considered the primary source of information.

Hazard Identification and Safety Overview

K-Ras G12C-IN-3 is classified as a hazardous substance. According to its Safety Data Sheet (SDS), the primary hazards are:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[\[1\]](#)
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[\[1\]](#)

Due to its high aquatic toxicity, it is imperative to prevent this compound from entering drains, water courses, or the soil.[\[1\]](#) All waste containing **K-Ras G12C-IN-3** must be collected and treated as hazardous chemical waste.

Chemical and Physical Properties

A summary of the key quantitative data for **K-Ras G12C-IN-3** is presented below.

Property	Value	Reference
CAS Number	1629268-19-4	[1]
Molecular Formula	C ₂₁ H ₁₉ Cl ₃ N ₂ O ₃	[1]
Molecular Weight	453.75 g/mol	[1]
Storage (Powder)	-20°C	[1]
Storage (Solvent)	-80°C	[1]

Personal Protective Equipment (PPE) and Handling

Before handling or preparing **K-Ras G12C-IN-3** for disposal, ensure the following personal protective equipment is used to minimize exposure.[1]

- Eye Protection: Wear safety goggles with side shields.
- Hand Protection: Use chemically resistant, impervious gloves.
- Skin and Body Protection: Wear an impervious lab coat or other protective clothing.
- Respiratory Protection: Use a suitable respirator if dust or aerosols are generated.
- Ventilation: Handle the compound only in areas with adequate exhaust ventilation, such as a chemical fume hood.[1]

Step-by-Step Disposal Protocol

Disposal of **K-Ras G12C-IN-3** and materials contaminated with it must be handled through an approved hazardous waste program.[1][2] Do not dispose of this chemical down the drain or in regular trash.[2][3]

Methodology for Waste Segregation and Disposal:

- Identify Waste Type:
 - Solid Waste: Unused or expired **K-Ras G12C-IN-3** powder, contaminated consumables (e.g., weigh boats, pipette tips, gloves, bench paper).
 - Liquid Waste: Solutions containing **K-Ras G12C-IN-3** (e.g., from experiments, stock solutions). Note that this compound is often dissolved in solvents like DMSO.[\[4\]](#)
 - Empty Containers: The original vial or container that held the compound.
- Segregate Waste Streams:
 - Keep solid and liquid waste separate.[\[5\]](#)
 - Do not mix incompatible wastes. **K-Ras G12C-IN-3** should not be mixed with strong acids/alkalis or strong oxidizing/reducing agents.[\[1\]](#) Always check the SDS for detailed incompatibility information.[\[5\]](#)
 - Segregate this waste stream from other waste types like biohazards or radioactive waste.
- Package and Label Waste:
 - Container: Use a designated, leak-proof hazardous waste container that is compatible with the waste type (e.g., a polyethylene container for liquids).[\[6\]](#) Do not use Schott bottles.[\[5\]](#) Fill containers to no more than 90% capacity.[\[6\]](#)
 - Labeling: Clearly label the waste container in English with the words "Hazardous Waste" and the full chemical name: "**K-Ras G12C-IN-3**".[\[5\]](#) Include relevant hazard pictograms (e.g., "Harmful," "Environmental Hazard"). The label should also list the container's contents and approximate concentrations.
- Store Waste Properly:
 - Store the sealed and labeled waste container in a designated "Satellite Accumulation Area" (SAA).[\[7\]](#)
 - The SAA should be close to the point of generation and under the direct supervision of laboratory personnel.[\[6\]](#)

- Ensure the container is kept closed at all times except when adding waste.[7]
- Use secondary containment (e.g., a larger tub or bucket) to prevent spills from reaching drains.[2]
- Arrange for Final Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) or equivalent office to schedule a pickup for the hazardous waste.[2]
 - Do not transport hazardous waste yourself.[2] Trained EHS personnel will handle the collection and transfer to a licensed waste disposal facility.[6]

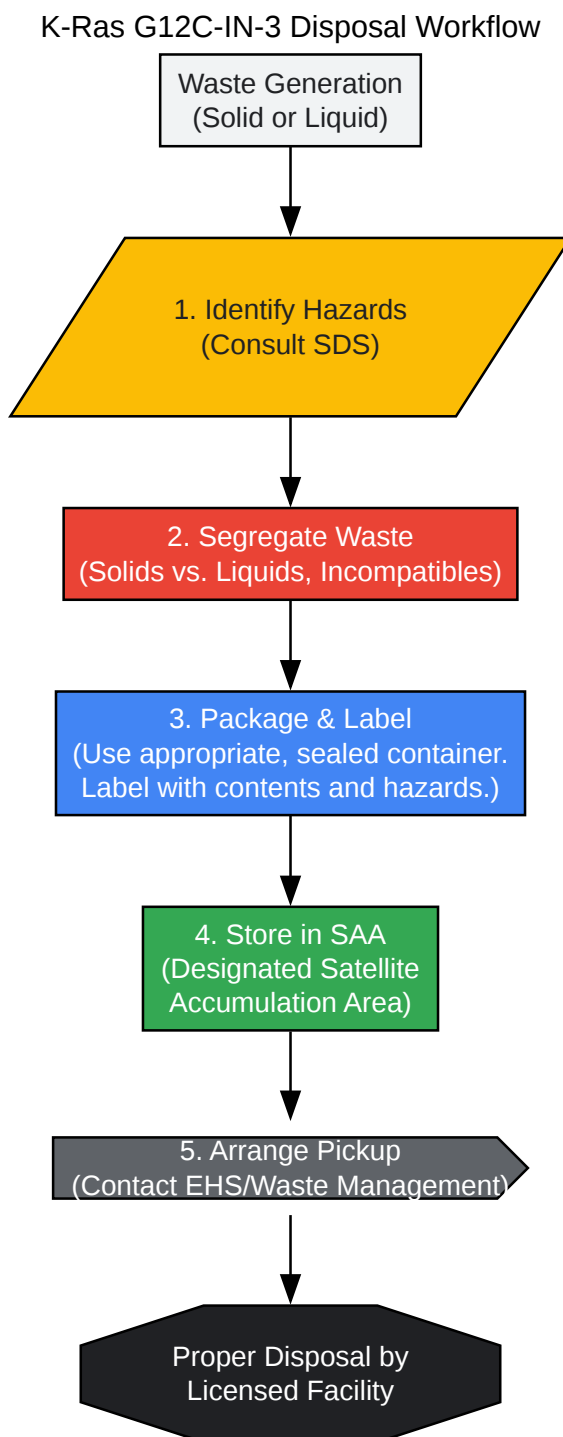
Accidental Release Measures

In the event of a spill, follow these procedures immediately.

- Evacuate and Ventilate: Evacuate non-essential personnel from the area and ensure the area is well-ventilated.[1]
- Wear Full PPE: Before cleaning, don the appropriate personal protective equipment as described in Section 3.[1]
- Containment: Prevent the spill from spreading or entering any drains or water courses.[1]
- Clean-up:
 - For liquid spills, absorb the solution with a liquid-binding material like diatomite or universal binders.[1]
 - For solid spills, carefully sweep or collect the material, avoiding dust formation.
- Decontaminate: Scrub the affected surfaces and equipment with alcohol.[1]
- Dispose: Collect all contaminated materials (absorbent, PPE, etc.) in a sealed, labeled hazardous waste container and dispose of it according to the protocol in Section 4.[1]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **K-Ras G12C-IN-3** waste.



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Caption: Workflow for the safe disposal of **K-Ras G12C-IN-3** waste.

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